

# An In-depth Technical Guide to Ethyl 2-hydroxyisobutyrate: Synonyms, Synthesis, and Identification

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## Compound of Interest

Compound Name: *Ethyl 2-hydroxyisobutyrate*

Cat. No.: *B1328902*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 2-hydroxyisobutyrate**, a versatile chemical compound. It includes a detailed list of its synonyms found in chemical literature, a representative experimental protocol for its synthesis, and a general workflow for chemical compound information retrieval. This document is intended to serve as a valuable resource for professionals in research and development.

## Chemical Identity and Synonyms

**Ethyl 2-hydroxyisobutyrate** is a clear, colorless liquid with a variety of applications, including its use as a solvent for nitrocellulose and cellulose acetate, in organic synthesis, and in the pharmaceutical industry.<sup>[1]</sup> Accurate identification of this compound in literature and databases is crucial. The following table summarizes its various names and identifiers.

Identifier Type	Value	Source
IUPAC Name	ethyl 2-hydroxy-2-methylpropanoate	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
CAS Registry Number	80-55-7	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Synonym	Ethyl 2-hydroxy-2-methylpropionate	<a href="#">[3]</a> <a href="#">[4]</a>
Synonym	Ethyl 2-methyllactate	<a href="#">[3]</a> <a href="#">[4]</a>
Synonym	Ethyl alpha-hydroxyisobutyrate	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Synonym	2-Hydroxyisobutyric acid ethyl ester	<a href="#">[4]</a>
Synonym	2-Methyllactic acid ethyl ester	<a href="#">[3]</a>
Systematic Name	Propanoic acid, 2-hydroxy-2-methyl-, ethyl ester	<a href="#">[2]</a> <a href="#">[6]</a>
Molecular Formula	C6H12O3	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
InChI Key	GFUIDHWFLMPAGY-UHFFFAOYSA-N	<a href="#">[3]</a> <a href="#">[6]</a>
SMILES	CCOC(=O)C(C)(C)O	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## Experimental Protocol: Synthesis of Ethyl 2-hydroxyisobutyrate

The following is a representative experimental protocol for the synthesis of **Ethyl 2-hydroxyisobutyrate** via Fischer esterification of 2-hydroxyisobutyric acid with ethanol. This method is commonly employed for the preparation of esters from carboxylic acids and alcohols.

### 2.1. Materials and Reagents

- 2-hydroxyisobutyric acid
- Ethanol (absolute)

- Concentrated sulfuric acid
- Dichloromethane
- Anhydrous magnesium sulfate
- Water

## 2.2. Procedure

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser, dissolve 5.0 g (48 mmol) of 2-hydroxyisobutyric acid in 100 mL of ethanol.[\[2\]](#)
- Catalyst Addition: Carefully add 130  $\mu$ L (2.4 mmol) of concentrated sulfuric acid to the solution.[\[2\]](#)
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for 24 hours.[\[2\]](#)
- Work-up:
  - After the reflux period, allow the mixture to cool to room temperature.
  - Remove the ethanol under reduced pressure using a rotary evaporator.[\[2\]](#)
  - Dissolve the residue in 100 mL of water.[\[2\]](#)
  - Extract the aqueous solution with three 50 mL portions of dichloromethane.[\[2\]](#)
- Drying and Isolation:
  - Combine the organic extracts and dry them over anhydrous magnesium sulfate.[\[2\]](#)
  - Filter the drying agent and concentrate the filtrate under reduced pressure to yield **Ethyl 2-hydroxyisobutyrate** as a colorless, volatile liquid.[\[2\]](#)

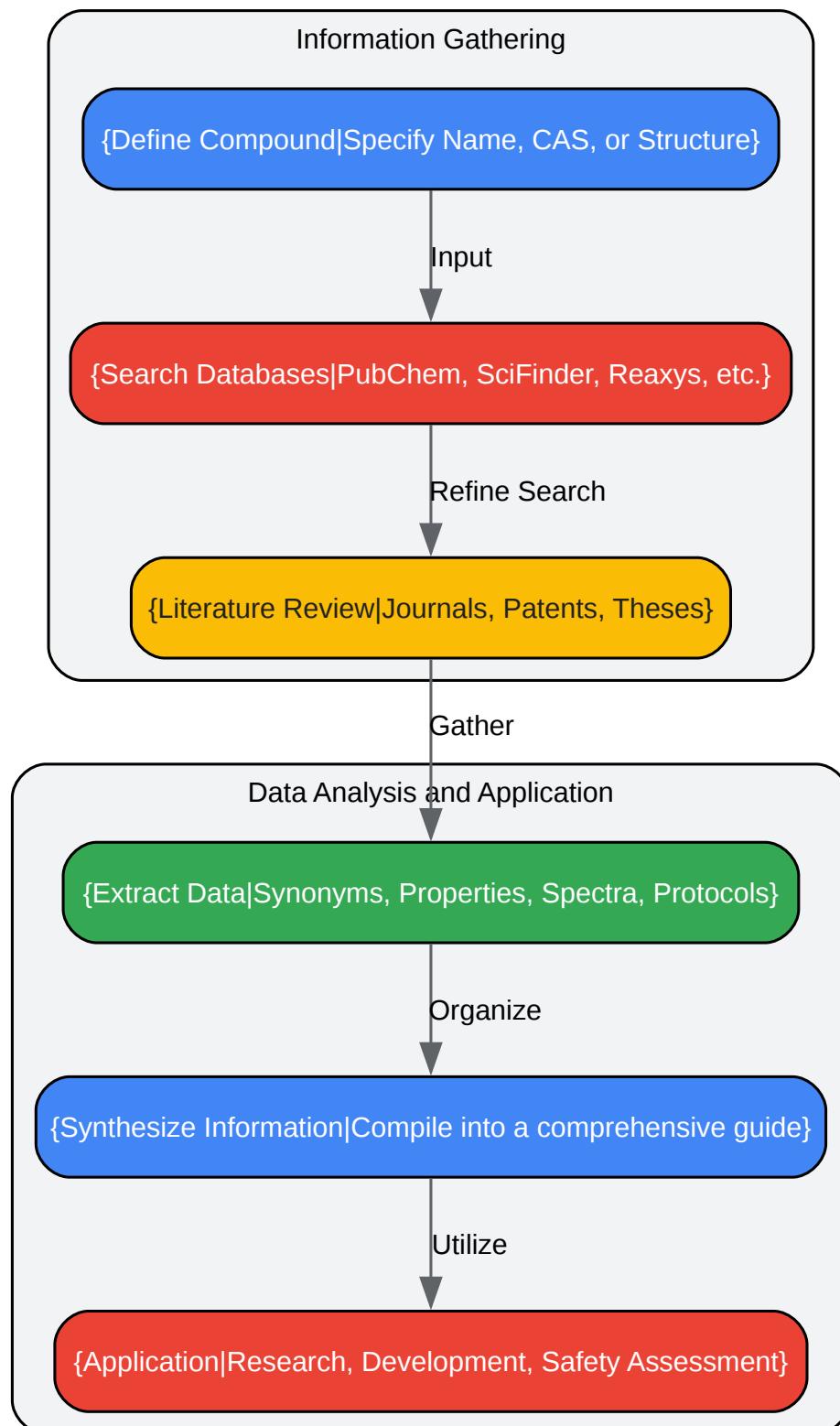
## 2.3. Characterization

The synthesized product can be characterized using various spectroscopic methods, such as Infrared (IR) spectroscopy and Nuclear Magnetic Resonance (NMR) spectroscopy, to confirm

its identity and purity.[\[2\]](#)

## Workflow for Chemical Information Retrieval

The process of gathering comprehensive information about a chemical compound is a systematic endeavor. The following diagram illustrates a general workflow for retrieving chemical data, a process central to research and development in the chemical and pharmaceutical sciences.

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